

BGP-15: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bgp-15*

Cat. No.: *B1683970*

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A Comprehensive Overview of the Chemical Structure, Properties, and Biological Activity of the Pleiotropic Drug Candidate **BGP-15**

For Researchers, Scientists, and Drug Development Professionals

Introduction

BGP-15, a nicotinic amidoxime derivative, is a promising small molecule with a diverse range of cytoprotective effects.^{[1][2]} Initially investigated as an insulin sensitizer, its therapeutic potential has expanded to include protective roles in conditions such as Duchenne muscular dystrophy, heart failure, and chemotherapy-induced toxicity.^[1] This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and multifaceted mechanism of action of **BGP-15**, intended to serve as a valuable resource for researchers in the fields of pharmacology and drug development.

Chemical Structure and Properties

BGP-15, with the IUPAC name (Z)-(N'-(2-hydroxy-3-(piperidin-1-yl)propoxy)-3-pyridine-carboximidamide), is a solid material.^[1] Its chemical identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identification of **BGP-15**

Identifier	Value
IUPAC Name	(Z)-(N'-(2-hydroxy-3-(piperidin-1-yl)propoxy)-3-pyridine-carboximidamide)[1]
CAS Number	66611-37-8[3]
Molecular Formula	C ₁₄ H ₂₂ N ₄ O ₂ ·2HCl[1][3]
Molecular Weight	351.27 g/mol [1][3]
SMILES	OC(CN1CCCCC1)CONC(C2=CN=CC=C2)=N.CI.Cl[3]
InChI Key	ISGGVCWFTPTHIX-UHFFFAOYSA-N[3]

Table 2: Physicochemical Properties of **BGP-15**

Property	Value
Physical State	Solid[1]
Solubility in Water	28 mg/mL at 25 °C[1]
Solubility in DMSO	7.03 mg/mL (with gentle warming)[3]
Purity	≥98% (HPLC)[3]
Storage	Store at -20°C[3]

Mechanism of Action and Signaling Pathways

BGP-15 exerts its therapeutic effects through a multi-targeted mechanism, primarily centered on the modulation of cellular stress responses. Key aspects of its mechanism of action include:

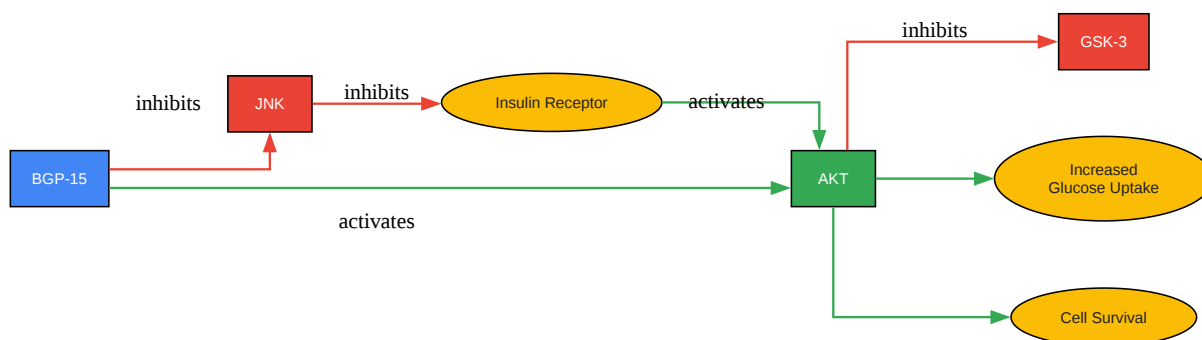
- **PARP Inhibition:** **BGP-15** is an inhibitor of poly(ADP-ribose) polymerase (PARP), with an IC₅₀ of 120 μM.[3] By inhibiting PARP, **BGP-15** helps to preserve cellular energy levels and reduce cell death in response to DNA damage.[4]
- **HSP72 Co-induction:** The compound is a co-inducer of Heat Shock Protein 72 (HSP72), enhancing its expression and activity.[4] This chaperone protein plays a crucial role in

protecting cells from stress-induced damage and improving insulin sensitivity.[3]

- JNK and p38 MAPK Inhibition: **BGP-15** has been shown to inhibit the activation of c-Jun N-terminal kinase (JNK) and p38 mitogen-activated protein kinase (MAPK), key mediators of inflammatory and apoptotic signaling.[4]
- Mitochondrial Protection: **BGP-15** reduces the production of reactive oxygen species (ROS) in mitochondria and helps to maintain mitochondrial membrane potential, thereby protecting against oxidative stress-induced cell damage.[4][5]
- Insulin Sensitization: By inhibiting JNK's negative effect on the insulin receptor and activating the Akt signaling pathway, **BGP-15** improves insulin sensitivity.[4]

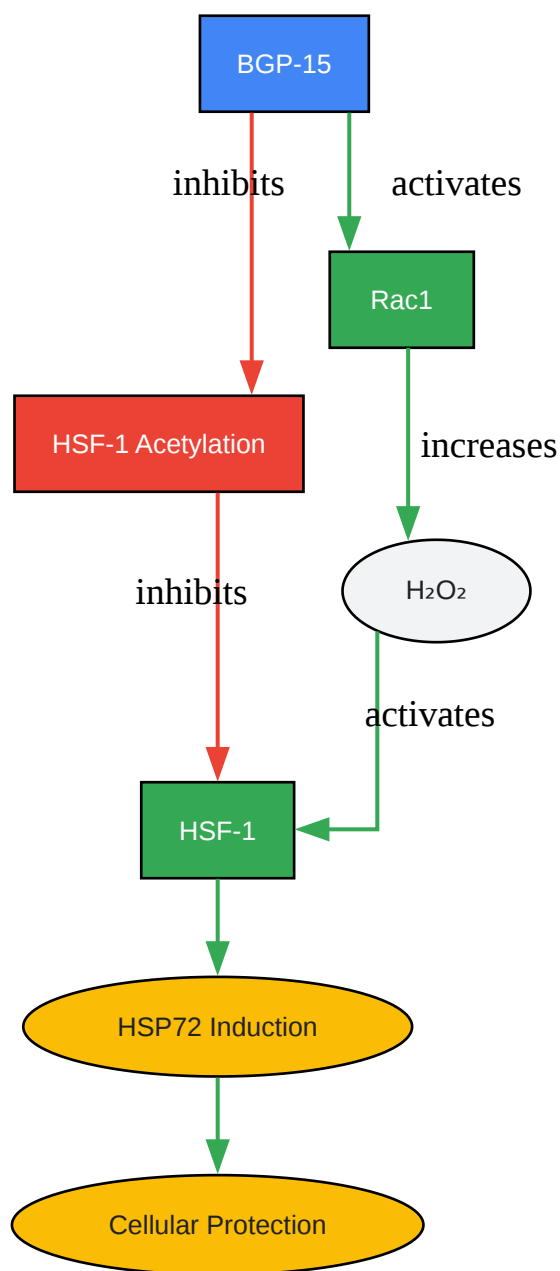
Signaling Pathways

The multifaceted effects of **BGP-15** are orchestrated through its influence on several critical signaling pathways.



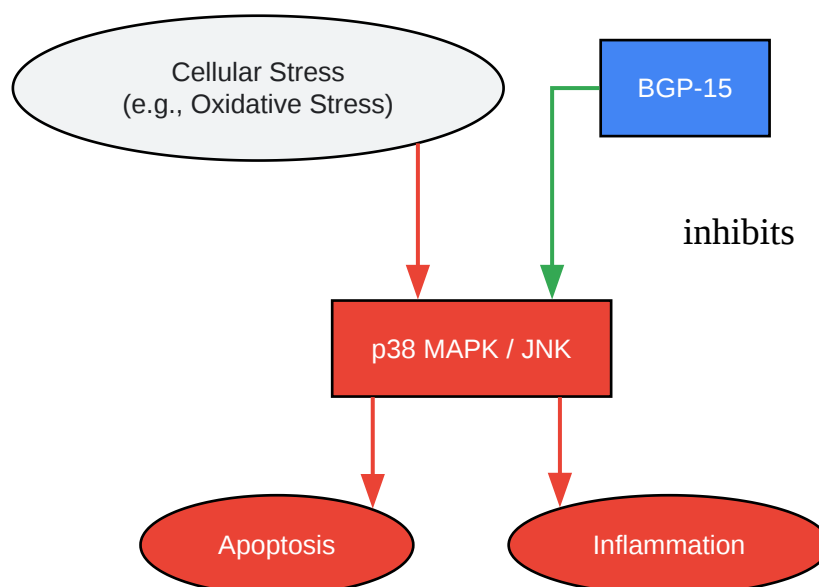
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Caption: **BGP-15** enhances insulin sensitivity by inhibiting JNK and activating the AKT pathway.



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Caption: **BGP-15** promotes the heat shock response by modulating HSF-1 activity.



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